

# Chemical Profile of Cbz-L-Serine Methyl Ester

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Cbz-O-methyl-L-ser

CAS No.: 134807-65-1

Cat. No.: S1535236

Get Quote

The table below summarizes the key identifiers and physical properties of Cbz-L-Serine Methyl Ester (CAS 1676-81-9) based on the search results [1] [2].

Property	Value / Description
CAS Number	1676-81-9 [1]
Molecular Formula	C <sub>12</sub> H <sub>15</sub> NO <sub>5</sub> [1]
Molecular Weight	253.25 g/mol [1]
Synonyms	Z-Ser-OMe, CBZ-Ser-OMe, N-Carbobenzoxy-L-serine Methyl Ester [1]
Physical Form	Viscous Liquid or Solid (can form a clear waxy solid) [1]
Boiling Point	170 °C at 0.01 mm Hg [1]
Melting Point	41-43 °C [1]
Specific Optical Rotation	-13.4° to -13.5° (C=1 in Methanol) [1] [2]
Storage Recommendations	Keep in a dark place, sealed in dry, at room temperature [1]

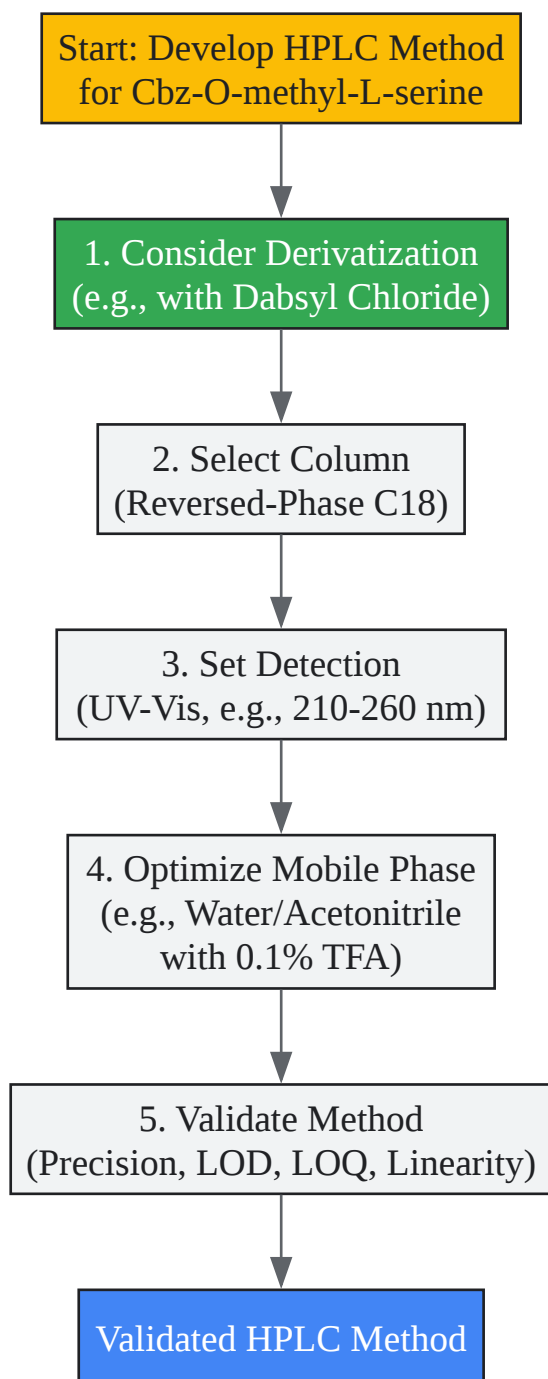
## HPLC Analysis of Serine: A Reference Method

Although a direct method for the Cbz-protected compound is not listed, an established HPLC method for analyzing underivatized D- and L-serine can provide a strong starting point for your method development [3]. The core details of this method are as follows:

- **Analytes:** D-Serine and L-Serine in cerebrospinal fluid.
- **Derivatization Agent:** Dabsyl chloride, which creates stable derivatives suitable for detection [3].
- **Detection: Ultraviolet-Visible (UV-Vis) detector** [3].
- **Separation Mechanism:** The method involves two steps:
  - An initial HPLC separation to isolate the dabsylated serine peak.
  - A chiral resolution step using a **Sumichiral column** to separate the D- and L-serine derivatives [3].
- **Performance:** The reported limit of quantification (LOQ) for D-serine was **0.8  $\mu\text{mol/L}$** , and for L-serine was **1.3  $\mu\text{mol/L}$** . The mean imprecision (CV) for within-day measurements was less than 2.1% [3].

## Suggested Workflow for Method Development

Based on the available information, here is a logical workflow you could follow to establish an HPLC method for **Cbz-O-methyl-L-serine**. This process is summarized in the diagram below.



[Click to download full resolution via product page](#)

- **Consider Derivatization:** The reference method for serine uses **dabsyl chloride** to create derivatives that are easily detected by UV-Vis [3]. You may need to investigate if **Cbz-O-methyl-L-serine** requires similar derivatization for sensitive detection, though the Cbz group itself has a strong UV chromophore.
- **Select Column:** For a small molecule like this (253 g/mol), a standard **reversed-phase C18 column** with silica beads would be appropriate [4].

- **Set Detection:** As the compound contains a UV-absorbing carbobenzoxy (Cbz) group, a **UV-Vis detector** is suitable. You will need to determine the optimal wavelength experimentally, but it will likely be in the range of 210-260 nm.
- **Optimize Mobile Phase:** A common starting point is a gradient of water and acetonitrile, often modified with 0.1% trifluoroacetic acid (TFA) to improve peak shape.
- **Validate the Method:** Once a promising method is developed, it should be validated for parameters like precision, limit of detection (LOD), limit of quantification (LOQ), and linearity, following the example of the referenced study [3].

## Key Considerations for Your Guide

When compiling your comparison guide for researchers, please note:

- **Contrast with FPLC:** HPLC is used for analyzing small chemical compounds like **Cbz-O-methyl-L-serine** under high pressure. In contrast, Fast Protein Liquid Chromatography (FPLC) is designed for purifying large, sensitive biomolecules like proteins under mild, low-pressure conditions [4]. Highlighting this distinction will be valuable for your audience.
- **Lack of Direct Data:** The search results confirm that a direct, peer-reviewed HPLC method for your specific compound is not publicly available. Your guide should therefore present any developed method as a novel contribution.

### *Need Custom Synthesis?*

*Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.*

## References

1. N- Cbz - L - serine ester | 1676-81-9 methyl [chemicalbook.com]
2. - CBZ - L ester, 95%, Thermo Scientific Chemicals Serine methyl [fishersci.co.uk]
3. Simultaneous analysis of D- and L - serine in cerebrospinal fluid by use...  
[pubmed.ncbi.nlm.nih.gov]
4. FPLC versus Analytical HPLC : Two Methods , One Origin, Many... [chromatographyonline.com]

To cite this document: Smolecule. [Chemical Profile of Cbz-L-Serine Methyl Ester]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1535236#cbz-o-methyl-l-serine-hplc-analysis-method>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)